

An In-depth Technical Guide to (S)-2-Amino-2,3-dimethylbutanoic Acid

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Compound of Interest

Compound Name: (S)-2-Amino-2,3-dimethylbutanoic acid

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This technical guide provides a comprehensive overview of **(S)-2-Amino-2,3-dimethylbutanoic acid**, a derivative of the essential amino acid L-valine. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its nomenclature, chemical properties, and biological significance. This document adheres to stringent data presentation and visualization requirements to facilitate clear understanding and application in a research setting.

Nomenclature and Identification

(S)-2-Amino-2,3-dimethylbutanoic acid is known by a variety of synonyms and is cataloged under several chemical identifiers. This section provides a structured summary of its nomenclature.

Table 1: Synonyms and Identifiers for **(S)-2-Amino-2,3-dimethylbutanoic acid**

Type	Identifier
Systematic Name	(S)-2-Amino-2,3-dimethylbutanoic acid
Common Synonyms	ALPHA-METHYL-L-VALINE, (S)-(-)-a-Methylvaline, H-aMeVal-OH, a-Methyl-L-valine
CAS Number	53940-83-3 [1] [2]
PubChem CID	7408715 [2]
Molecular Formula	C6H13NO2 [1] [2]
Molecular Weight	131.17 g/mol [1] [2]
InChI Key	GPYTYOMSQHBYTK-LURJTMIESA-N [2]
SMILES	CC(C)--INVALID-LINK--(C(=O)O)N [2]

Physicochemical Properties

A summary of the key physicochemical properties of **(S)-2-Amino-2,3-dimethylbutanoic acid** is presented below. These properties are crucial for its handling, formulation, and application in experimental settings.

Table 2: Physicochemical Data for **(S)-2-Amino-2,3-dimethylbutanoic acid**

Property	Value	Source
Appearance	White to off-white solid/powder	[3]
Purity	≥ 99% (TLC)	[4]
Optical Rotation	$[\alpha]D24 = -4 \pm 2^\circ$ (c=1 in Water)	[4]
Solubility	H ₂ O: 50 mg/mL (381.18 mM; requires sonication)	[3]
Storage Conditions	Powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 6 months, -20°C for 1 month.	[3]

Biological and Pharmaceutical Information

(S)-2-Amino-2,3-dimethylbutanoic acid is a derivative of L-valine, a branched-chain amino acid (BCAA). Its biological activities are primarily associated with its role in protein synthesis and metabolism.

It is utilized in various research and commercial applications:

- Nutritional Supplements: As a valine derivative, it is used in ergogenic supplements to influence anabolic hormone secretion, provide energy during exercise, and aid in muscle recovery.[1][3]
- Pharmaceutical Development: It serves as a building block in the synthesis of novel pharmaceuticals due to its specific stereochemistry and structural properties.[4][5]
- Biochemical Research: Its interactions with enzymes and receptors are of interest in studies of metabolic pathways and enzyme kinetics.[4][5]

While it is known to interact with molecular targets like enzymes and receptors, specific signaling pathways directly modulated by **(S)-2-Amino-2,3-dimethylbutanoic acid** have not been elucidated in the reviewed literature. Its mechanism of action is generally considered to be related to its role as a constituent of proteins and a modulator of metabolic processes.[5]

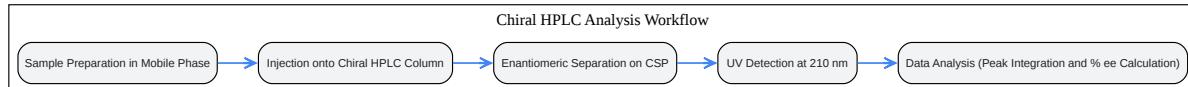
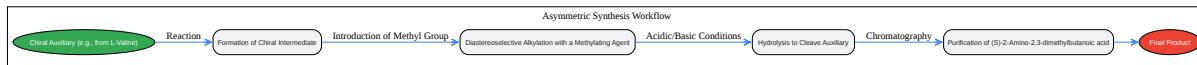
Experimental Protocols

Detailed experimental protocols are essential for the consistent and reproducible study of any compound. This section outlines a general approach for the asymmetric synthesis and a specific method for the chiral analysis of **(S)-2-Amino-2,3-dimethylbutanoic acid**.

Asymmetric Synthesis (General Strategy)

A specific, detailed experimental protocol for the enantioselective synthesis of **(S)-2-Amino-2,3-dimethylbutanoic acid** is not readily available in the public domain. However, a general strategy for the asymmetric synthesis of α -methyl- α -amino acids can be adapted. One common approach involves the use of a chiral auxiliary to control the stereochemistry of the product.

Logical Workflow for Asymmetric Synthesis:



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